Whitepaper: Physicochemical Profiling and Stability Kinetics of Strobilurin E

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Compound of Interest

Compound Name:	*Strobilurin E*
CAS No.:	*126572-77-8*
Cat. No.:	*B161315*

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Executive Summary

Strobilurin E is a highly complex, naturally occurring secondary metabolite isolated from the basidiomycete Crepidotus fulvotomentosus[1]. Belonging to the (E)-β-methoxyacrylate class of antibiotics, it exhibits potent broad-spectrum antifungal and remarkable cytostatic activities[1][2]. While synthetic strobilurins (e.g., azoxystrobin) dominate agricultural markets, natural strobilurins like **Strobilurin E** remain critical lead compounds in drug discovery and agrochemical development[3][4].

This technical guide provides an in-depth analysis of the physicochemical properties, molecular mechanisms, and stability profiles of **Strobilurin E**. By understanding the causal relationships between its unique spiro-fused ring system, its photolabile pharmacophore, and its degradation kinetics, researchers can better design extraction, formulation, and synthetic optimization workflows.

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Molecular Architecture and Physicochemical Properties

Unlike simpler analogs such as Strobilurin A, Strobilurin E features a highly rigid and sterically hindered lipophilic tail. Its structure incorporates a complex spiro[1,3-dioxolane-4,3'-2H-1,4-benzodioxine] ring system attached to the conjugated (E) β -methoxyacrylate pharmacophore[5].

This bulky structural motif is not merely an architectural anomaly; it is the primary driver of the molecule's enhanced cytostatic activity against human-derived tumor cell lines[2]. The lipophilic spiro-system increases the overall partition coefficient (logP), facilitating rapid penetration across both fungal cell walls and mammalian cell membranes. However, this same lipophilicity renders the compound poorly soluble in aqueous media, necessitating the use of organic solvents (e.g., methanol, DMSO) for analytical and biological assays.

Quantitative Physicochemical Profile

ParameterValue / DescriptionAnalytical CausalityMolecular Formula C26H32O7Dictates the high carbon-to-oxygen ratio, driving lipophilicity[5][6].Molecular Weight456.53 g/mol Falls within the optimal range for small-molecule membrane permeability[5].Exact Mass456.2148 g/mol Critical for precise identification via High-Resolution Mass Spectrometry (HRMS)[5][6].Pharmacophore (E) β -methoxyacrylateEssential for hydrogen bonding to

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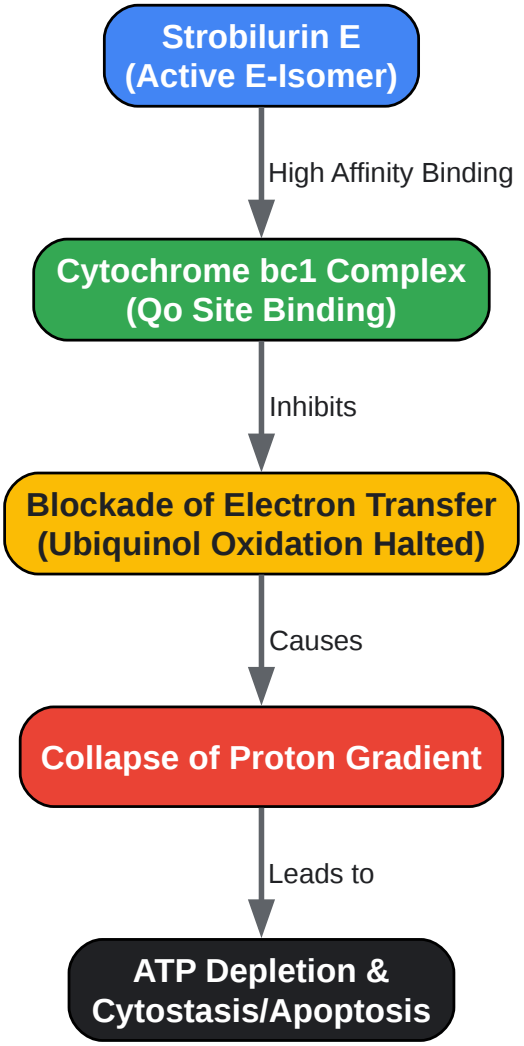
the cytochrome b peptidic backbone[3][4].Aqueous SolubilityVery Low (< 10 mg/L)The bulky benzodioxine and spiro-dioxolane systems dominate the hydration sphere.Organic SolubilityHigh (MeOH, EtOAc, DMSO)Non-polar interactions govern solvation; ideal for liquid-liquid extraction workflows.

Mechanistic Grounding: The QoI Pathway

Strobilurin E is classified as a Quinone outside Inhibitor (QoI)[3]. Its biological activity is strictly dependent on the spatial geometry of the (E) β -methoxyacrylate group.

The Causality of Inhibition: The molecule acts as a structural mimic of ubiquinol. It competitively binds to the Qo (hydroquinone oxidation) site of the mitochondrial cytochrome bc1complex (Complex III)[3][6]. The (E) -geometry of the methoxyacrylate group allows it to form a critical hydrogen bond with a highly conserved residue (typically glutamic acid or cytochrome b peptide backbone), while the bulky spiro-benzodioxine tail anchors the molecule within the hydrophobic pocket of the complex[4]. This binding halts the transfer of electrons between cytochrome b and cytochrome c1, leading to an immediate collapse of the mitochondrial proton gradient, ATP depletion, and subsequent cytostasis or cell death[3].

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Diagram 1: Mechanism of action for **Strobilurin E** via mitochondrial Complex III inhibition.

Stability Profiles and Degradation Kinetics

Natural strobilurins are notoriously unstable under environmental conditions, a trait that originally limited their direct use in agriculture until synthetic, photostable analogs were developed[3][4]. The instability of **Strobilurin E** is governed by two primary degradation pathways:

A. Photolytic Degradation (Isomerization)

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The conjugated diene system adjacent to the β -methoxyacrylate group acts as a strong chromophore, absorbing ultraviolet (UV) light (typically peaking around 290-310 nm)[3]. Upon UV excitation, the molecule undergoes rapid photoisomerization from the active (E,E,E) -configuration to various (Z) -isomers.

- Causality: The shift to the (Z) -isomer alters the spatial trajectory of the methoxy group. This induces a severe steric clash within the Qo binding pocket of cytochrome b , completely abolishing the molecule's ability to form the requisite hydrogen bonds, rendering the (Z) -isomer biologically inactive[3][4].

B. Hydrolytic and Biotic Degradation

The terminal methyl ester of the pharmacophore is highly susceptible to nucleophilic attack. In alkaline environments or in the presence of microbial esterases, the ester is rapidly hydrolyzed to yield strobilurin acid[2].

- Causality: The free carboxylic acid carries a negative charge at physiological pH. This charge prevents the molecule from deeply penetrating the highly hydrophobic Qo binding pocket, resulting in a total loss of fungicidal and cytostatic efficacy[2].

Experimental Protocols: Self-Validating Workflows

To ensure scientific integrity when working with **Strobilurin E**, workflows must account for its extreme photosensitivity. The following protocols are designed as self-validating systems, incorporating internal controls to prevent artifactual degradation.

Protocol 1: Extraction and Isolation from Crepidotus fulvotomentosus

Note: All steps must be performed under amber lighting or in foil-wrapped vessels to prevent premature photoisomerization.

- Mycelial Harvest: Cultivate C. fulvotomentosus in a standard yeast-malt-glucose (YMG) liquid medium. Harvest the mycelium via centrifugation (4000 × g, 15 min) after 14 days of fermentation[1].

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- Solvent Extraction: Lyophilize the mycelial biomass. Extract the dried biomass with ethyl acetate (EtOAc) at a 1:10 (w/v) ratio for 24 hours under continuous agitation in the dark.
- Phase Separation: Filter the extract and partition against ultra-pure water to remove polar impurities. Collect the organic phase and concentrate under reduced pressure at ≤35∘C to prevent thermal degradation.
- Chromatographic Isolation: Resuspend the crude extract in a minimal volume of methanol. Purify via preparative High-Performance Liquid Chromatography (HPLC) using a C18 reverse-phase column.
  - Mobile Phase: Isocratic 70% Acetonitrile / 30% Water.
  - Detection: Diode-Array Detection (DAD) at 295 nm.
- Validation: Analyze the collected fraction via HRMS to confirm the exact mass of 456.2148 g/mol [5].

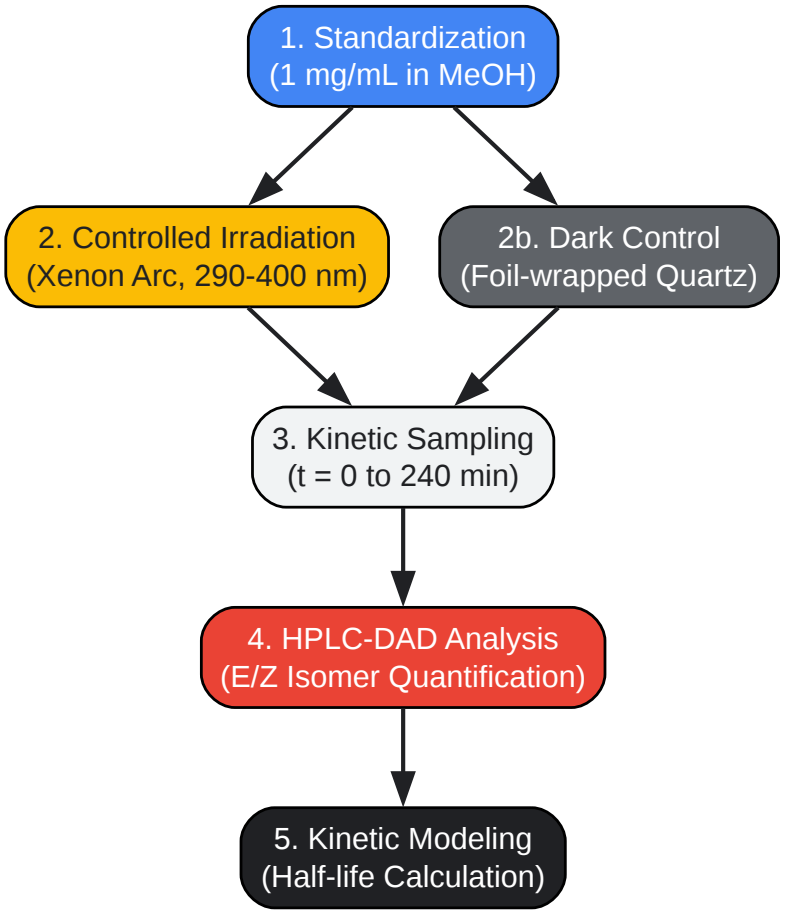
Protocol 2: Photostability Profiling and Kinetic Modeling

This protocol determines the half-life (t1/2) of **Strobilurin E** under controlled UV exposure.

- Sample Standardization: Prepare a 1.0 mg/mL stock solution of purified **Strobilurin E** in HPLC-grade methanol.
- Irradiation Setup: Aliquot 2 mL of the stock into two quartz cuvettes.
  - Test Sample: Exposed to a Xenon arc lamp (simulated sunlight, 290–400 nm).
  - Control Sample: Tightly wrapped in aluminum foil (Dark Control).
- Kinetic Sampling: Extract 50 µL aliquots from both cuvettes at t=0,15,30,60,120,and 240 minutes.
- HPLC-DAD Analysis: Inject samples into an analytical HPLC system. The active (E) -isomer and the inactive (Z) -isomer will resolve as distinct peaks due to differing polarities.

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- Data Validation & Modeling: Plot the natural log of the (E) -isomer peak area against time. A linear decline validates first-order degradation kinetics. The dark control must show ≤2% variance from t=0 to validate that degradation is strictly photolytic, not thermal or solvent-induced.



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Diagram 2: Self-validating experimental workflow for **Strobilurin E** photostability profiling.

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